

Safety and Handling of 2,3,4-Trifluorobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2,3,4-Trifluorobenzonitrile

Cat. No.: B125879

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2,3,4-Trifluorobenzonitrile** (CAS No. 143879-80-5). The information is intended to support laboratory safety protocols and risk assessments in research and development settings.

Hazard Identification and Classification

2,3,4-Trifluorobenzonitrile is a hazardous substance that requires careful handling. It is classified as toxic if swallowed, in contact with skin, or if inhaled.^[1] It is also a combustible liquid.^[1]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Flammable Liquids	Category 4	H227: Combustible liquid

Source: Tokyo Chemical Industry Co., Ltd.^[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **2,3,4-Trifluorobenzonitrile**

Property	Value
CAS Number	143879-80-5
Molecular Formula	C ₇ H ₂ F ₃ N
Molecular Weight	157.10 g/mol
Appearance	Colorless to almost colorless clear liquid
Purity	>98.0% (GC)
Boiling Point	118 °C at 100 mmHg
Flash Point	68 °C
Specific Gravity	1.38

Source: Tokyo Chemical Industry Co., Ltd.[\[1\]](#)

Toxicological Information

While specific quantitative toxicity data such as LD50 and LC50 values for **2,3,4-Trifluorobenzonitrile** are not readily available in public literature, the GHS classification indicates a high level of acute toxicity. It is imperative to handle this compound with the assumption of high toxicity. For detailed toxicological data, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **2,3,4-Trifluorobenzonitrile** to minimize exposure risk.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with a certified respirator if inhalation risk is high.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Take off immediately all contaminated clothing and wash it before reuse.[\[1\]](#)

Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Table 4: First Aid Measures for **2,3,4-Trifluorobenzonitrile** Exposure

Exposure Route	First Aid Procedure
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth. [1]
Skin Contact	Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell. [1]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Accidental Release Measures

- Evacuate the area.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

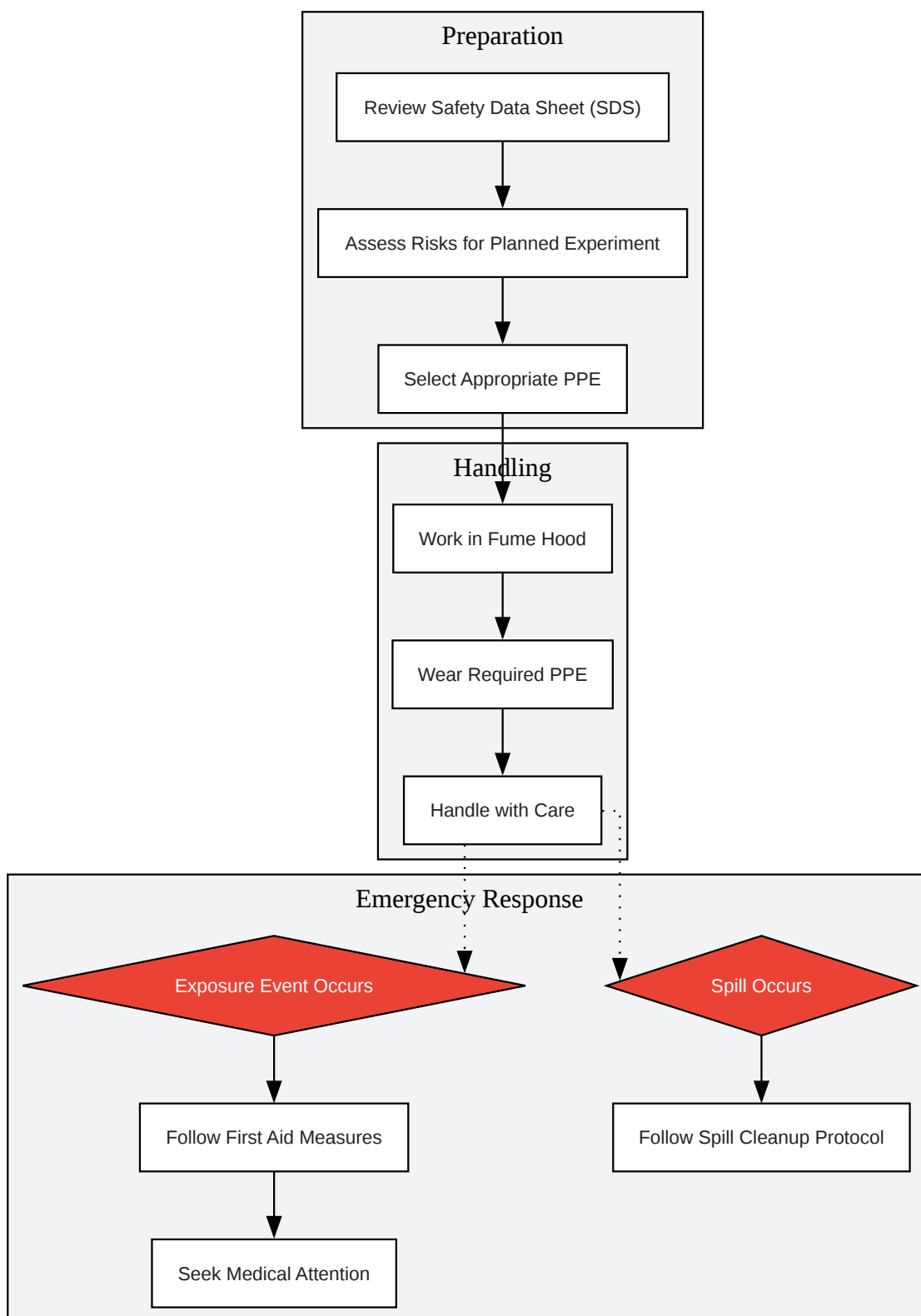
Disposal Considerations

Dispose of **2,3,4-Trifluorobenzonitrile** and its containers in accordance with local, regional, and national regulations. It should be treated as hazardous waste and disposed of at an

approved waste disposal plant.^[1]

Experimental Protocols and Logical Relationships Hazard Identification and Response Workflow

The following diagram illustrates a logical workflow for identifying and responding to hazards associated with **2,3,4-Trifluorobenzonitrile**.

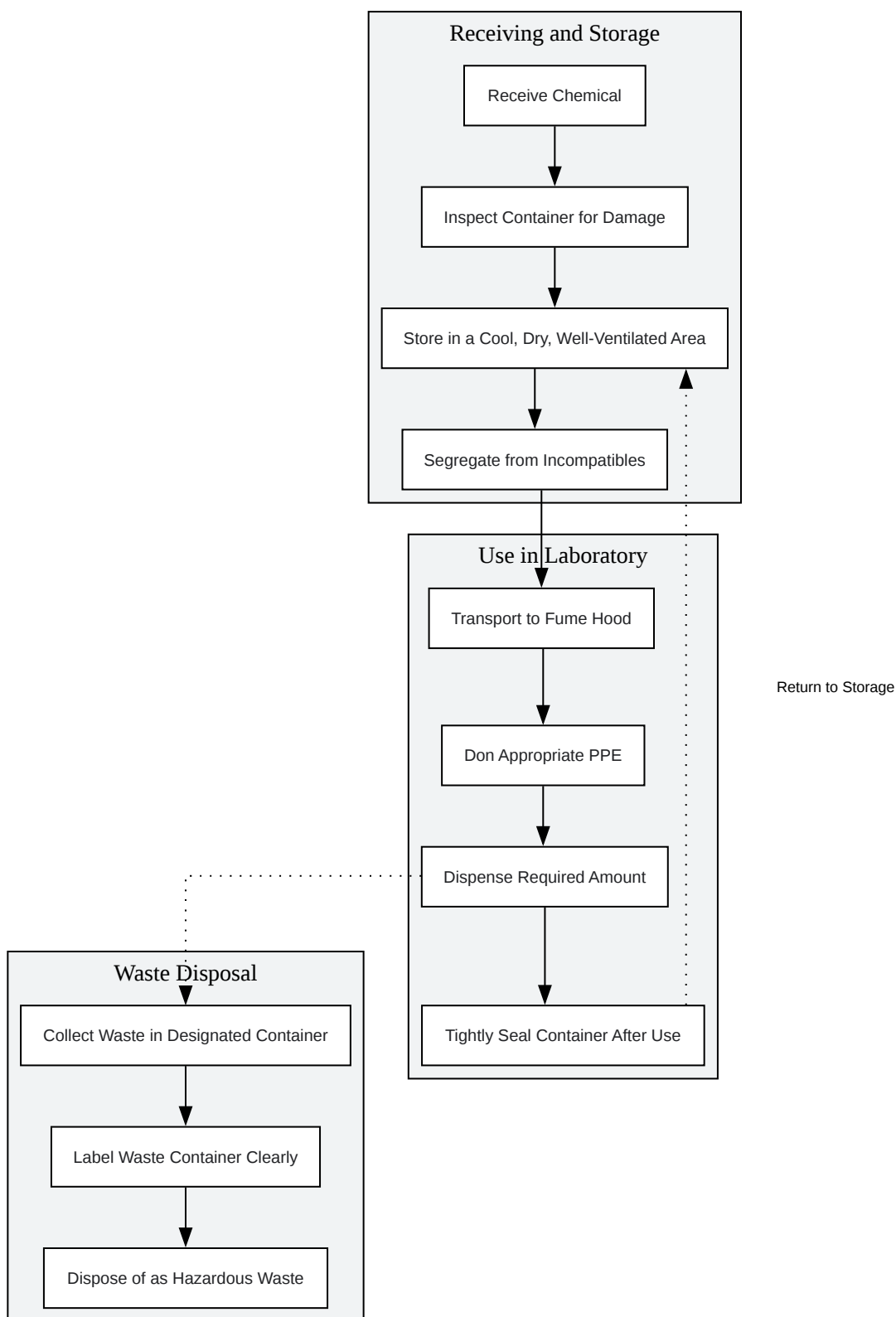


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Caption: Hazard Identification and Response Workflow for **2,3,4-Trifluorobenzonitrile**.

Safe Handling and Storage Procedure

This diagram outlines the key steps for the safe handling and storage of **2,3,4-Trifluorobenzonitrile**.



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Caption: Safe Handling and Storage Procedure for **2,3,4-Trifluorobenzonitrile**.

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References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
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